

Application Note: Laboratory Synthesis of Ammonium Copper(II) Sulfate Hexahydrate

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Compound of Interest

Compound Name: AMMONIUM COPPER(II)
SULFATE HEXAHYDRATE

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Introduction

Ammonium copper(II) sulfate hexahydrate, $(\text{NH}_4)_2\text{Cu}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$, is a double salt that crystallizes in the monoclinic system. It is of interest in the fields of crystallography and coordination chemistry. This document provides a detailed protocol for the synthesis of **ammonium copper(II) sulfate hexahydrate** in a laboratory setting. The synthesis is based on the reaction between copper(II) sulfate pentahydrate and ammonium sulfate in an aqueous solution.

Materials and Methods

Reagents:

- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Ammonium sulfate ($(\text{NH}_4)_2\text{SO}_4$)
- Distilled water

- 6 N Sulfuric acid (H₂SO₄) (optional)

Equipment:

- Beakers
- Graduated cylinders
- Heating plate or Bunsen burner
- Stirring rod
- Crystallizing dish
- Filter paper
- Funnel (sintered glass funnel recommended)
- Spatula
- Wash bottle with distilled water
- Drying apparatus (e.g., pad of filter papers, desiccator)

Experimental Protocol:

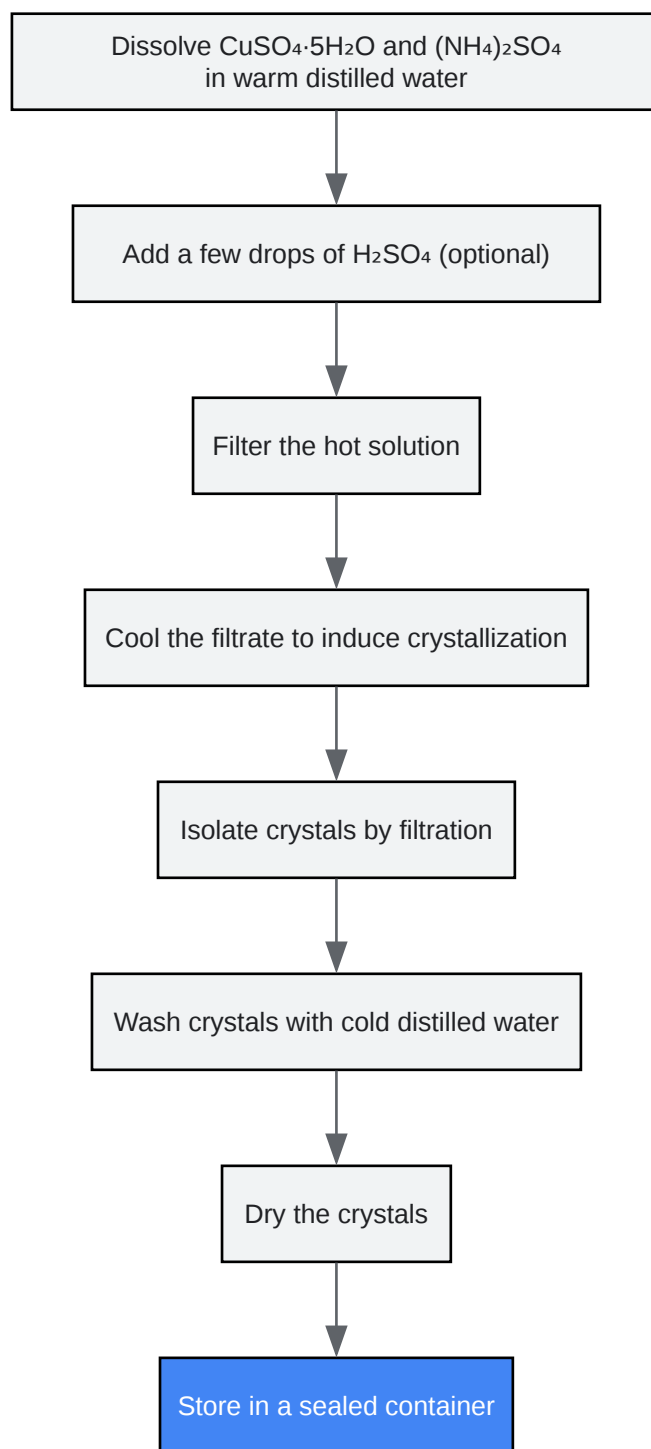
- **Dissolution of Reactants:** In a beaker, dissolve copper(II) sulfate pentahydrate and ammonium sulfate in warm distilled water. For example, 50 g of pulverized copper(II) sulfate pentahydrate and 27 g of ammonium sulfate can be dissolved in 250 mL of warm water.^[1] Another protocol suggests using 6 g of copper(II) sulfate pentahydrate and 3 g of ammonium sulfate in 15 cm³ of hot water.^{[2][3]} A smaller scale preparation uses 2g of copper(II) sulfate pentahydrate and 1g of ammonium sulfate.^[4] To aid dissolution, the solution can be gently heated, but boiling should be avoided.^[1] For a different ratio, 6.2 grams of copper(II) sulfate pentahydrate and 3.3 grams of ammonium sulfate can be used.^[5]
- **Acidification (Optional but Recommended):** To prevent the hydrolysis of the copper(II) salt, a few drops (e.g., 10 drops) of 6 N sulfuric acid can be added to the warm solution.^[1]

- Filtration of the Hot Solution: The warm solution should be filtered to remove any insoluble impurities.^[1]
- Crystallization: The hot, filtered solution is then transferred to a crystallizing dish. The dish should be covered (e.g., with a glass plate) and left to stand undisturbed overnight to allow for slow cooling and the formation of large crystals.^[1] For a faster crystallization, the solution can be cooled in an ice bath. To obtain a second crop of crystals, the remaining solution can be evaporated to a smaller volume (e.g., about 2 cm³), cooled, and the resulting crystals can be filtered.^{[2][3]}
- Isolation and Washing of Crystals: The formed crystals are separated from the mother liquor by decantation or filtration.^[1] A sintered glass filter funnel is recommended for this step.^{[2][3]} The crystals should then be washed with a small amount of cold distilled water to remove any remaining impurities.^[1]
- Drying of Crystals: The washed crystals should be dried thoroughly at room temperature. This can be achieved by pressing them between pads of filter paper or by placing them in a desiccator.^{[2][3]} It is important to note that the double salt has a tendency to effloresce (lose water of hydration), so the dried crystals should be transferred to a tightly stoppered bottle for storage.^[1]

Data Presentation

| Reagent | Molar Mass (g/mol) | Example 1[1] | Example 2[2][3] | Example 3[4] | Example 4[5] |
|--|-------------------------|-----------------|--------------------|---|-----------------|
| Copper(II) Sulfate Pentahydrate (CuSO ₄ ·5H ₂ O) | 249.68 | 50 g | 6 g | 2 g | 6.2 g |
| Ammonium Sulfate ((NH ₄) ₂ SO ₄) | 132.14 | 27 g | 3 g | 1 g | 3.3 g |
| Distilled Water | 18.02 | 250 mL | 15 cm ³ | Not specified | 25 mL |
| Ammonium Copper(II) Sulfate Hexahydrate ((NH ₄) ₂ Cu(S O ₄) ₂ ·6H ₂ O) | 399.86 | - | - | Theoretical: 3.02g, Actual: 1.52g | 10 g (Actual) |

Experimental Workflow



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Figure 1. Workflow for the synthesis of **ammonium copper(II) sulfate hexahydrate**.

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